

Cys-V5 Peptide: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Cys-V5 Peptide

Cat. No.: B12371243

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This in-depth technical guide provides core information on the **Cys-V5 peptide** for researchers, scientists, and drug development professionals. It covers the peptide's fundamental properties, detailed experimental protocols for its application, and visualizations of key workflows.

Cys-V5 Peptide: Core Data

The **Cys-V5 peptide** is a modified version of the V5 epitope tag, derived from the P and V proteins of the simian virus 5 (SV5).[1] The addition of an N-terminal cysteine residue provides a reactive thiol group, enabling covalent conjugation to other molecules.

Quantitative Data Summary

The key quantitative data for the **Cys-V5 peptide** are summarized in the table below.

Parameter	Value	Reference
Amino Acid Sequence	Cys-Gly-Lys-Pro-Ile-Pro-Asn-Pro-Leu-Leu-Gly-Leu-Asp-Ser-Thr	[2][3]
Molecular Weight	1524.78 g/mol	[4][5]
Molecular Formula	C67H113N17O21S	

Experimental Protocols

This section provides detailed methodologies for common applications of the **Cys-V5 peptide**.

Competitive Elution of V5-Tagged Fusion Proteins

The V5 peptide is frequently used for the competitive elution of V5-tagged fusion proteins from affinity purification columns, such as those using anti-V5 antibody-conjugated beads. This method provides a gentle elution condition, preserving the native conformation and activity of the purified protein.

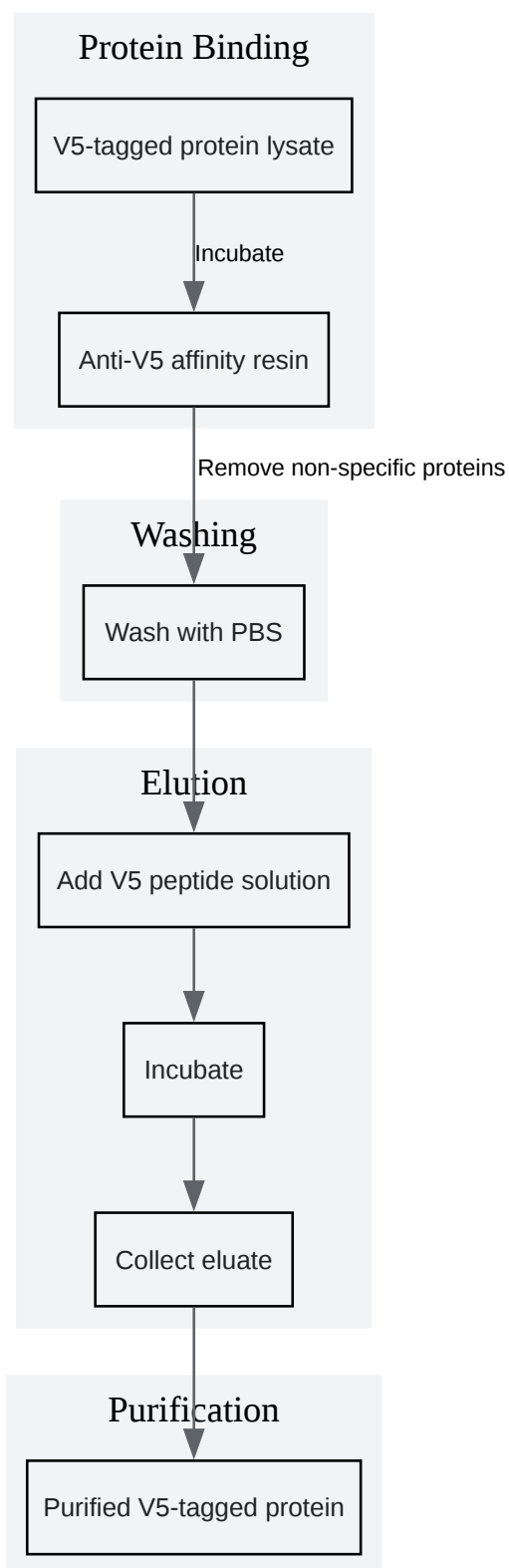
Materials:

- V5-peptide solution (e.g., 1-5 mg/mL in PBS)
- Anti-V5 affinity gel with bound V5-tagged protein
- Phosphate-Buffered Saline (PBS), pH 7.4
- Microcentrifuge tubes or chromatography columns

Protocol:

- Preparation of V5 Peptide Elution Buffer:
 - Dissolve lyophilized V5 peptide in PBS to a final concentration of 1-5 mg/mL.
 - Vortex gently to ensure complete dissolution.
 - Store the solution at -20°C in aliquots to avoid repeated freeze-thaw cycles.
- Washing Step:
 - After binding the V5-tagged protein to the anti-V5 affinity resin, wash the resin extensively with PBS to remove non-specifically bound proteins. Typically, 3-5 washes with 10 bed volumes of PBS are sufficient.
- Elution Step:
 - Add 1-2 bed volumes of the V5 peptide elution buffer to the affinity resin.

- Incubate the resin with the elution buffer for 10-30 minutes at room temperature with gentle agitation to allow for competitive displacement of the V5-tagged protein.
- Collect the eluate containing the purified V5-tagged protein by centrifugation or by opening the outlet of the column.
- Repeat the elution step 1-2 times to maximize the recovery of the target protein.
- Post-Elution:
 - The eluted fraction will contain the purified V5-tagged protein and the V5 peptide. If necessary, the V5 peptide can be removed by dialysis or size-exclusion chromatography.



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Competitive Elution Workflow

Conjugation of Cys-V5 Peptide via Thiol-Maleimide Chemistry

The N-terminal cysteine of the **Cys-V5 peptide** allows for its covalent conjugation to molecules containing a maleimide group. This is a widely used bioconjugation strategy for labeling proteins, immobilizing peptides on surfaces, or creating peptide-drug conjugates.

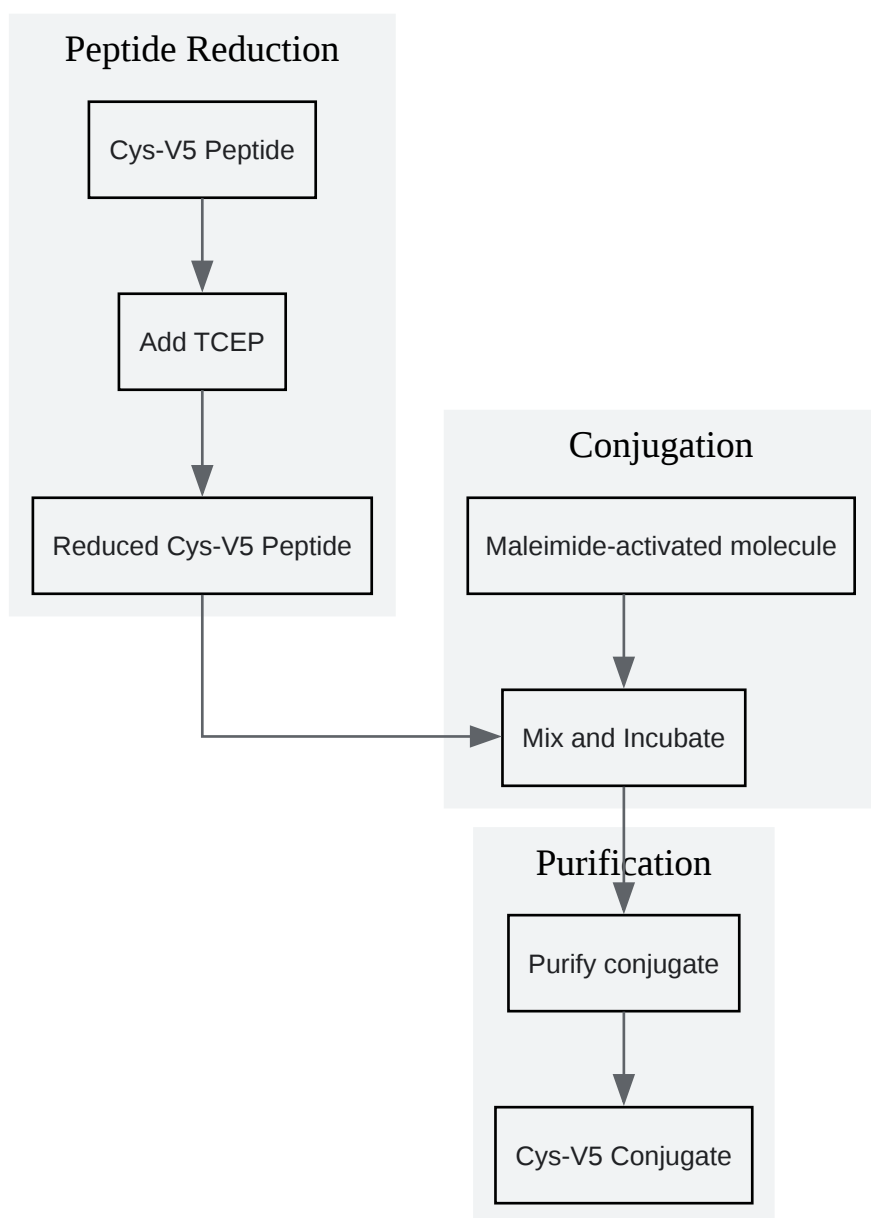
Materials:

- **Cys-V5 peptide**
- Maleimide-activated molecule (e.g., protein, fluorescent dye, biotin)
- Degassed conjugation buffer (e.g., PBS, HEPES, Tris), pH 7.0-7.5
- Reducing agent (e.g., TCEP, DTT)
- Anhydrous DMSO or DMF (for dissolving water-insoluble maleimides)
- Purification tools (e.g., dialysis, size-exclusion chromatography, HPLC)

Protocol:

- Reduction of **Cys-V5 Peptide**:
 - Dissolve the **Cys-V5 peptide** in the degassed conjugation buffer.
 - To ensure the cysteine's thiol group is in its reduced form, add a 10-fold molar excess of a reducing agent like TCEP. Incubate for 30 minutes at room temperature. If using DTT, it must be removed before adding the maleimide, as it also contains a thiol group.
- Preparation of Maleimide-Activated Molecule:
 - Dissolve the maleimide-activated molecule in an appropriate solvent. For water-insoluble compounds, use anhydrous DMSO or DMF.
- Conjugation Reaction:

- Add the dissolved maleimide-activated molecule to the reduced **Cys-V5 peptide** solution. A 1.5- to 20-fold molar excess of the maleimide compound over the peptide is typically used.
- Incubate the reaction mixture for 1-2 hours at room temperature or overnight at 4°C with gentle stirring.
- Quenching of Unreacted Maleimide (Optional):
 - To stop the reaction, a small molecule thiol, such as β -mercaptoethanol or cysteine, can be added to quench any unreacted maleimide groups.
- Purification of the Conjugate:
 - Remove excess, unreacted molecules and byproducts by dialysis, size-exclusion chromatography, or HPLC to obtain the purified Cys-V5 conjugate.



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Thiol-Maleimide Conjugation Workflow

Signaling Pathways

The V5 epitope tag, and by extension the **Cys-V5 peptide**, is designed to be a non-intrusive tag for the detection and purification of recombinant proteins. It is considered biologically inert and is not known to be involved in or interfere with any endogenous signaling pathways. Its

small size and hydrophilic nature are intended to minimize perturbations to the structure and function of the fusion protein to which it is attached.

Conclusion

The **Cys-V5 peptide** is a versatile tool for researchers, offering a reliable epitope for the detection and purification of V5-tagged proteins. The addition of an N-terminal cysteine significantly expands its utility, enabling straightforward covalent conjugation to a wide range of molecules. The detailed protocols and workflows provided in this guide are intended to facilitate the successful application of the **Cys-V5 peptide** in various research and development settings.

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References

- 1. The V5-Epitope Tag for Cell Engineering and Its Use in Immunohistochemistry and Quantitative Flow Cytometry - PMC [pmc.ncbi.nlm.nih.gov]
- 2. fnkprddata.blob.core.windows.net [fnkprddata.blob.core.windows.net]
- 3. lifetein.com [lifetein.com]
- 4. lumiprobe.com [lumiprobe.com]
- 5. benchchem.com [benchchem.com]
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